

tridecanoic acid-d9 deuterated fatty acid

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Compound Focus: Tridecanoic acid-d9

Cat. No.: S12888884

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Compound Overview and Key Properties

Deuterated tridecanoic acids are stable isotope-labeled versions of the 13-carbon saturated fatty acid, where hydrogen atoms are replaced with deuterium. The primary application identified is their use as internal standards and tracers in mass spectrometry and NMR [1].

The table below summarizes key characteristics based on the available data for Tridecanoic acid-d25.

Property	Description / Value
Common Name	Tridecanoic acid-d25 (information for -d9 was not found) [1]
Synonym	N-Tridecanoic acid-d25 [1]
CAS Number	202529-03-1 (for -d25) [1]
Chemical Formula	$C_{13}HD_{25}O_2$ [1]
Average Molecular Weight	239.50 g/mol (for -d25) [1]
Purity	≥ 98.0% [1]
Appearance	Solid, white to off-white [1]

Property	Description / Value
Primary Research Applications	Internal standard for GC-MS, LC-MS, NMR; antipersister and antibiofilm agent in bacterial infection studies [2] [1]
Biological Activity	Serves as an antipersister and antibiofilm agent that inhibits <i>Escherichia coli</i> persistence and biofilm formation [1]

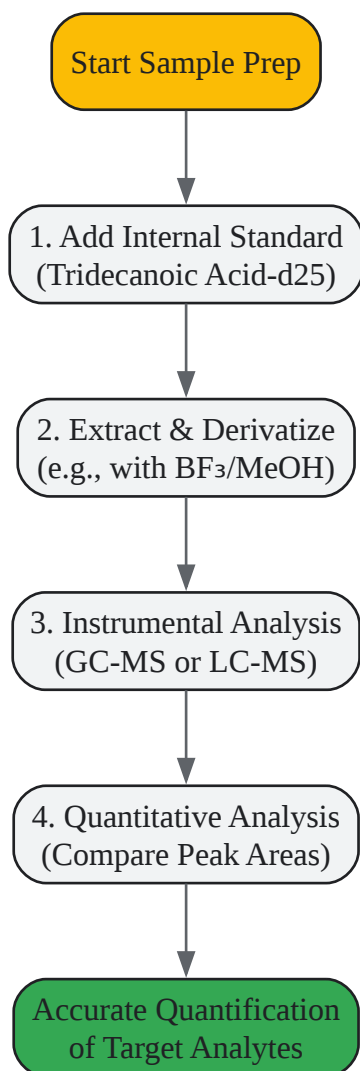
Experimental Protocols and Applications

Based on the search results, here are the specific methodologies and contexts in which deuterated tridecanoic acid is used.

1. As an Internal Standard in Lipidomics Deuterated fatty acids like tridecanoic acid-d25 are crucial for accurate quantification in gas chromatography-mass spectrometry (GC-MS).

- **Application Example:** Analysis of fatty acids (C8–C22) in wastewater [2].
- **Workflow:**
 - **Sample Extraction:** Add the deuterated internal standard to the sample at the beginning of extraction. Dichloromethane is used as the solvent, and extraction time is reduced with ultrasound [2].
 - **Derivatization:** Esterify the fatty acids using a BF_3 methanolic solution to form fatty acid methyl esters (FAMES) [2].
 - **Analysis:** Inject into GC/MS operating in Selected Ion Monitoring (SIM) mode. The deuterated standard co-elutes with its non-deuterated analog but is distinguished by its unique mass [2].

This diagram illustrates the core workflow for using the compound as an internal standard in analytical chemistry:



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2. In Metabolomic Studies of Infectious Disease Large-scale untargeted lipidomics, which heavily relies on internal standards like deuterated fatty acids, has been used to investigate host responses to pathogens. One study on COVID-19 patient plasma revealed:

- **Technology:** Ultra-performance liquid chromatography/tandem mass spectrometry (UPLC-MS/MS) [3].
- **Key Findings:** Significant alterations in the lipidome, including changes in levels of free fatty acids, triglycerides, and phospholipids, were correlated with disease severity [3]. Such studies highlight the importance of reliable internal standards for generating robust data.

3. In Drug Discovery and Development Deuteration is a recognized strategy in pharmaceutical development to improve drug properties.

- **Mechanism:** Replacing hydrogen with deuterium can enhance metabolic stability, reduce toxicity, and extend the half-life of active pharmaceutical ingredients (APIs) by slowing down metabolism via the kinetic isotope effect [4].
- **Market Context:** The deuterated compounds market is experiencing strong growth, driven by R&D in areas like oncology and central nervous system (CNS) disorders. The FDA has approved deuterated drugs, such as deutetrabenazine [4].

Handling and Practical Considerations

When working with deuterated fatty acids in the lab, please note the following practical information based on the manufacturer's data for the -d25 variant [1]:

- **Solubility:** Soluble in DMSO (200 mg/mL). Solutions in DMSO are hygroscopic.
- **Storage:**
 - **Powder:** -20°C for 3 years or 4°C for 2 years.
 - **Solution:** -80°C for 6 months or -20°C for 1 month.
- **In Vivo Formulation:** For animal studies, it can be formulated in a solution of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.

Knowledge Gaps and Further Research

It is important to be aware that the specific data provided pertains to **tridecanoic acid-d25**. The following information for the **-d9** isotopologue was **not available** in the search results and may require consultation of specialized technical databases or supplier catalogs:

- Exact molecular weight and CAS number
- Specific chromatographic retention data
- Custom synthesis protocols
- Head-to-head comparison of performance between different deuterated forms (e.g., -d9 vs. -d25)

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References

1. N-Tridecanoic acid-d 25 [medchemexpress.com]
2. Application of tridecanoic acid in analytical method [chemicalbook.com]
3. Large-Scale Plasma Analysis Revealed New Mechanisms ... [mdpi.com]
4. North America Deuterated Compounds Market Growth 2025 [linkedin.com]

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